

# Tetraethylammonium Bicarbonate: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: *Tetraethylammonium bicarbonate*

Cat. No.: *B1610092*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides a comprehensive overview of the material safety data for **Tetraethylammonium Bicarbonate** (CAS: 17351-61-0). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation, procedural workflows, and hazard visualization.

## Chemical Identification and Physical Properties

**Tetraethylammonium bicarbonate**, also known as tetraethylammonium hydrogen carbonate, is a quaternary ammonium salt.[1] It is typically supplied as a white to light brown powder.[2] While it is known to be miscible with water, specific quantitative data for several physical properties are not consistently available in published safety data sheets.[3]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Synonyms	Tetraethylammonium hydrogen carbonate	[3][4]
CAS Number	17351-61-0	[3]
Molecular Formula	C <sub>9</sub> H <sub>21</sub> NO <sub>3</sub>	[5]
Molecular Weight	191.27 g/mol	[5]
Appearance	White to light brown powder	[2]
Solubility in Water	Miscible / Mixes with water	[3]
Melting Point	Data not available	[3]
Boiling Point	Data not available	[3][6]
Density	Data not available	N/A
Vapor Pressure	Data not available	[6]
Flash Point	Not applicable	[1]
Autoignition Temp.	Data not available	[3]

## Hazard Identification and Toxicology

**Tetraethylammonium bicarbonate** is considered a hazardous substance.[3] The primary hazards are irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.[3] Long-term exposure may lead to cumulative health effects.[3] It is also classified as toxic to aquatic organisms.[3]

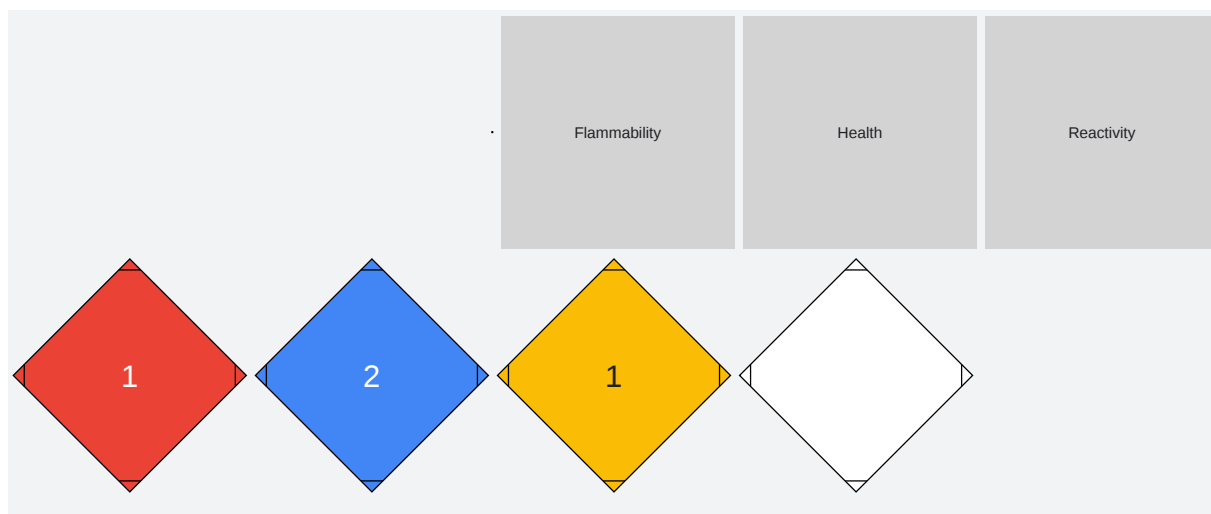
Table 2: GHS Hazard Classification

Classification	Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	
Eye Irritation	H319	Causes serious eye irritation	
Specific Target Organ Toxicity(Single Exposure)	H335	May cause respiratory irritation	
Acute Toxicity (Oral)	H302	Harmful if swallowed	[4]

Table 3: Toxicological Data

Parameter	Value	Details	Source(s)
Acute Oral Toxicity	No specific LD50 data available.	Animal experiments suggest ingestion of less than 150g may be harmful or fatal.	[3]
Acute Dermal Toxicity	No specific LD50 data available.	Causes skin inflammation and can be absorbed through cuts or abrasions, potentially causing systemic injury.	[3][4]
Acute Inhalation Toxicity	No specific LC50 data available.	Dust may cause respiratory irritation. High concentrations can lead to lung damage.	[3]
Carcinogenicity	Not classified as a carcinogen.	No component is identified as a carcinogen by IARC.	[6]
Occupational Exposure Limits	Not established.	No OSHA PEL or ACGIH TLV values are available.	[4][6]

Below is a visualization of the material's hazard ratings based on the Chemwatch system, which provides a quick reference for assessing risks related to flammability, toxicity, body contact, and reactivity.



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Hazard Identification Diamond based on Chemwatch Ratings.

## Standard Laboratory Protocols for Safe Use

Adherence to strict safety protocols is mandatory when handling **tetraethylammonium bicarbonate**. The following sections detail the necessary procedures for risk mitigation, personal protection, and emergency response.

## Risk Assessment and Handling

A thorough risk assessment should be conducted before any new experimental procedure involving this substance.

- Evaluate Procedure: Identify steps where dust generation or personal contact may occur.
- Assess Quantities: Use the minimum quantity of material required for the experiment.
- Control Measures: Ensure engineering controls (fume hood, ventilated area) are operational.  
[6]
- Emergency Plan: Confirm location of eyewash stations, safety showers, and spill kits.

#### Handling Protocol:

- Avoid all personal contact, including the inhalation of dust.[3]
- Use in a well-ventilated area, preferably a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[6]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly with soap and water after handling.[3]
- Keep containers securely sealed when not in use.[3]

## Personal Protective Equipment (PPE)

The following PPE is required when handling **tetraethylammonium bicarbonate**.

Table 4: Required Personal Protective Equipment

Body Area	Protection	Standard/Specification	Source(s)
Eyes/Face	Safety glasses with side-shields or chemical goggles.	NIOSH (US) or EN 166 (EU) approved.	[6]
Skin/Hands	Chemically resistant, impervious gloves.	EN 374 (EU) or US F739 compliant.	[3][6]
Body	Protective laboratory coat. Launder work clothes separately.	Impervious clothing should be selected based on the concentration and amount of substance handled.	[3][6]
Respiratory	For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher levels, use an approved OV/AG/P99 (US) or ABEK-P2 (EU) respirator.	NIOSH (US) or CEN (EU) approved.	[6]

## Storage and Disposal

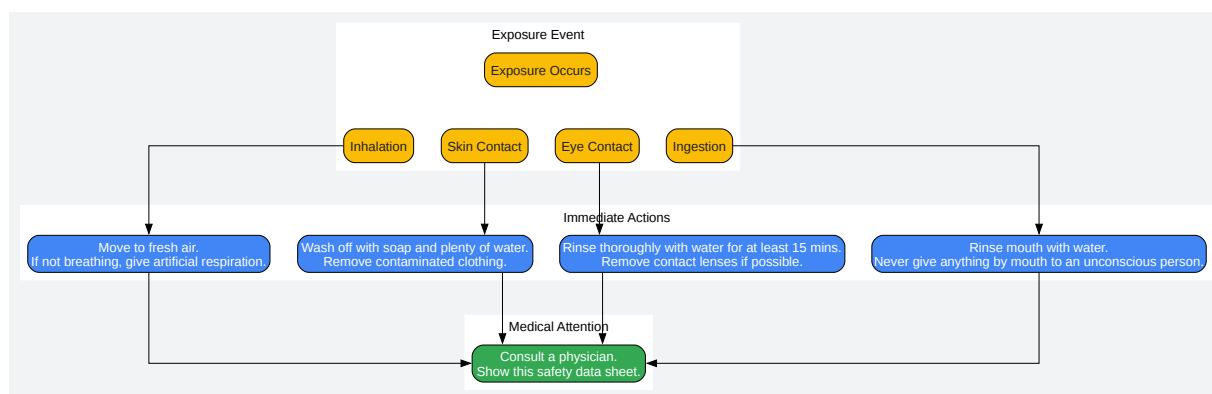
- **Storage:** Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. The material is hygroscopic and should be stored under an inert gas.[6] Store away from incompatible materials such as strong oxidizing agents and foodstuffs.[3]
- **Disposal:** Dispose of waste material by offering it to a licensed disposal company. The material can be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Dispose of containers as unused product. Do not allow the product to enter drains or waterways.[3]

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill. The following workflows outline the required response protocols.

## First Aid Workflow

The diagram below illustrates the decision-making process for providing first aid after an exposure.



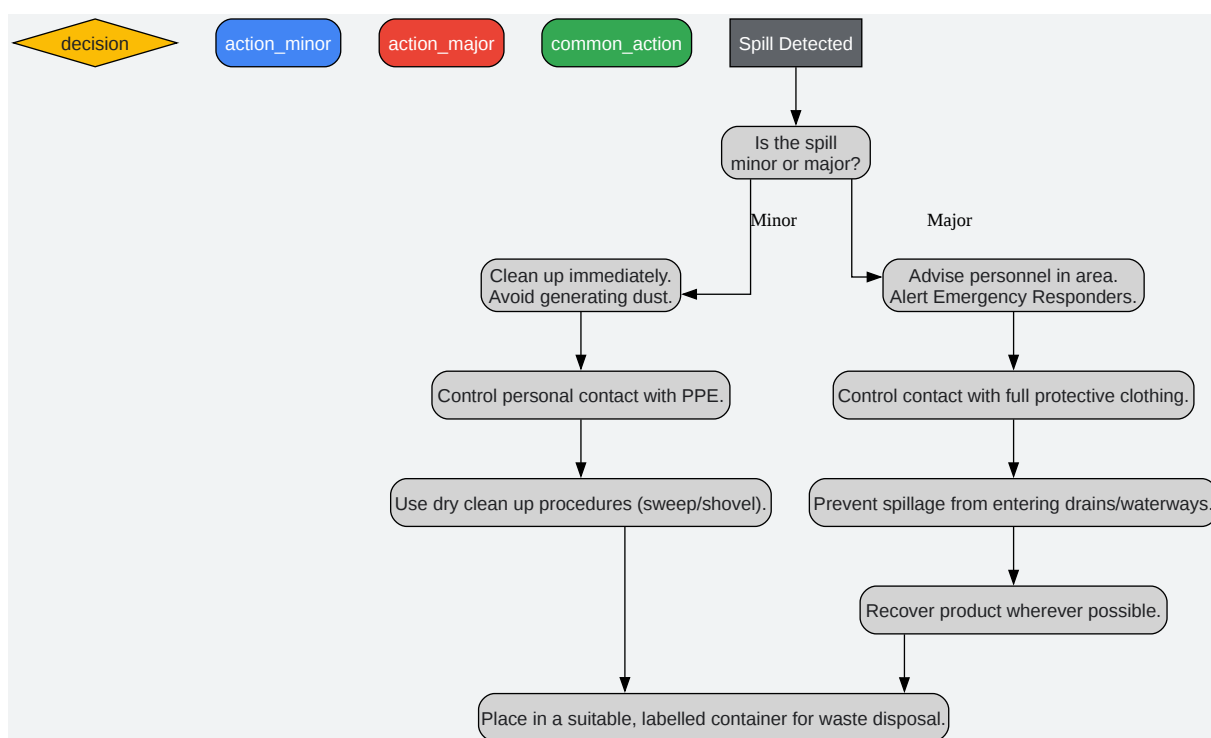
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First Aid Response Workflow for **Tetraethylammonium Bicarbonate**.

## Chemical Spill Response Protocol



The response to a chemical spill depends on its scale. The workflow below provides guidance for both minor and major spills.



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### Chemical Spill Response Workflow.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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